

Technical Procurement and Application Guide: Potassium (16-²H₁)Hexadecanoate[1]

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Compound of Interest

Compound Name: Potassium (16-²H₁)hexadecanoate

CAS No.: 1219589-15-7

Cat. No.: B3333669

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Part 1: Executive Summary & Core Directive

The Challenge of Specificity: Potassium (16-²H₁)hexadecanoate—a potassium salt of palmitic acid with a single deuterium atom at the terminal methyl position—is a highly specialized isotopologue. Unlike the fully deuterated methyl variant (16,16,16-²H₃) or the per-deuterated chain (d₃₁), the mono-deuterated (d₁) form is not a standard catalog item from major global suppliers. It is typically employed in precise mechanistic studies involving kinetic isotope effects (KIE) of omega-oxidation or chiral methyl group analysis via NMR.

The Solution: This guide provides a validated pathway to secure this reagent through two primary channels:

- **Custom Synthesis:** Direct contracting for the specific d₁ isotopologue.
- **Precursor Conversion:** Sourcing the free acid (Hexadecanoic acid-16-²H₁) and performing an in-situ potassium salt formation. This is the preferred scientific method as potassium fatty acid salts are hygroscopic and prone to hydrolysis during long-term storage.

Part 2: Commercial Landscape & Sourcing Strategy

Direct Commercial Status

There are currently no off-the-shelf global suppliers stocking "Potassium (16-²H₁)hexadecanoate" as a pre-packaged salt. Researchers must procure the free acid precursor and convert it, or contract a custom synthesis.

Precursor Sourcing: Hexadecanoic Acid-(16-²H₁)

The free acid form is the stable, shippable reagent. Below is the sourcing matrix for the d₁ precursor and its closest commercially available alternatives.

Compound	Isotopologue	Availability	Primary Suppliers	Application Note
Hexadecanoic Acid	16- ² H ₁ (d ₁)	Custom / Rare	CDN Isotopes, CIL, Alsachim	Required for specific mono-deuterium KIE or chiral probing.
Hexadecanoic Acid	16,16,16- ² H ₃ (d ₃)	In Stock	Sigma-Aldrich, CIL, Cayman	Standard proxy for terminal tracking; chemically equivalent for most flux studies.
Hexadecanoic Acid	U- ² H ₃₁ (d ₃₁)	In Stock	Sigma-Aldrich, IsoLife	Used for total pool quantification; prevents all H-abstraction.

Recommendation: Unless the loss of exactly one deuterium atom is the specific readout of your assay (e.g., measuring a specific enzymatic rate limit), the 16,16,16-d₃ variant is the industry-standard alternative, offering >99% isotopic purity and immediate availability.

Verified Supplier Contacts (For Custom d₁ or Stock d₃)

- Cambridge Isotope Laboratories (CIL): Leading provider of stable isotopes. Capable of custom synthesis for d₁ analogs.
- CDN Isotopes: Specializes in deuterated compounds; often stocks specific regio-isomers not found in Sigma catalogs.
- Sigma-Aldrich (Merck): Primary source for the d₃ and d₃₁ variants (e.g., Product #75736 for d₃).

Part 3: Technical Protocol – In-Situ Preparation[1]

Since the potassium salt is unstable in storage, you must synthesize it fresh from the free acid for every experiment. This protocol ensures a sterile, physiologically compatible solution (typically conjugated to BSA for cell culture).

Protocol: Synthesis of Potassium (16-²H₁)Hexadecanoate / BSA Complex

Objective: Generate a 5 mM Potassium Palmitate (d₁) stock complexed with BSA (molar ratio 6:1) for metabolic labeling.

Reagents:

- Hexadecanoic acid-(16-²H₁) (or d₃ alternative): 12.8 mg (50 μmol).
- Potassium Hydroxide (KOH): 0.1 M Standardized Solution.
- BSA (Fatty Acid Free): Ultra-pure, low endotoxin.
- Saline: 150 mM NaCl, sterile.

Workflow:

- Saponification (Salt Formation):

- Dissolve 12.8 mg of the deuterated free acid in 200 μ L of ethanol (optional, for initial solvation) or add directly to the reaction vessel.
- Add 500 μ L of 0.1 M KOH (equimolar amount: 50 μ mol).
- Mechanism:
- Heat to 70°C with vortexing until the solution is clear. This confirms the formation of Potassium (16- 2 H₁)hexadecanoate.
- BSA Complexing (The "Carrier" Step):
 - Prepare a 10% (w/v) BSA solution in 150 mM NaCl at 37°C.
 - While maintaining the salt solution at 70°C (to prevent precipitation), dropwise add the hot potassium palmitate solution into the stirring BSA solution.
 - Critical: The fatty acid salt will precipitate if added to cold BSA. Both solutions must be warm.
- Final Adjustment:
 - Adjust final volume to 10 mL with warm saline.
 - Final Concentration: 5 mM Fatty Acid / 0.83 mM BSA.
 - Filter sterilize (0.22 μ m) immediately.

Part 4: Scientific Logic & Visualization[1]

Mechanistic Utility of Terminal Deuteration

The (16- 2 H₁) label is strategically placed at the

-carbon. This is distinct from

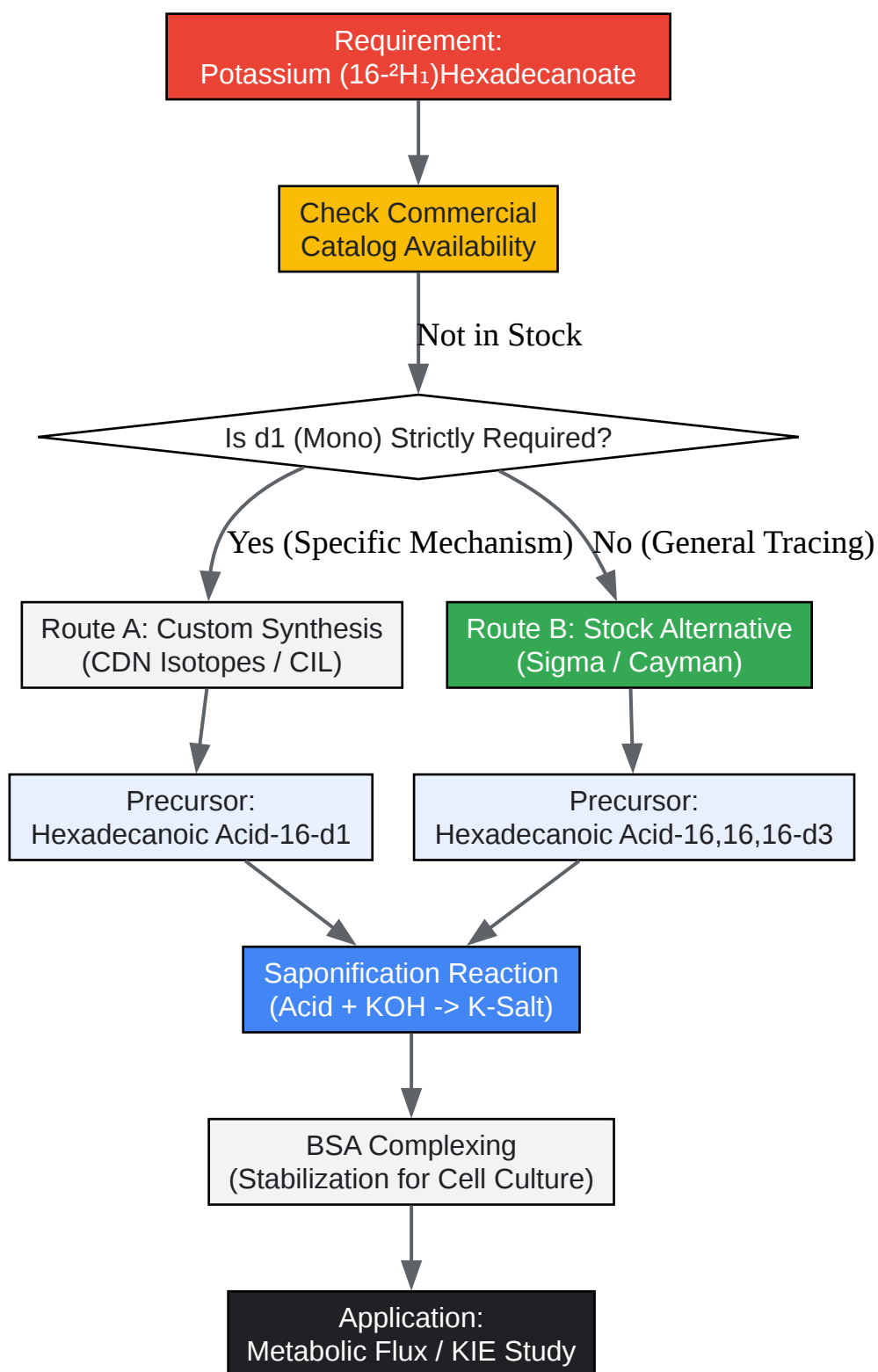
or

oxidation tracking.

- Omega-Oxidation: In the ER, the terminal methyl is converted to a carboxyl group. A deuterium label here introduces a Kinetic Isotope Effect (KIE), significantly slowing this specific pathway (C-D bond is stronger than C-H).
- Comparison:
 - d₁: Creates a chiral center if the other H's are distinct isotopes (unlikely here) or allows precise monitoring of single-atom abstraction.
 - d₃: Blocks the pathway more effectively but is chemically "heavier" in mass spec (+3 Da shift).

Workflow Visualization

The following diagram illustrates the procurement and preparation logic, ensuring the researcher chooses the correct pathway (Custom vs. Stock) and prepares the salt correctly.



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Caption: Decision matrix for sourcing and preparing deuterated potassium palmitate. Route B is recommended for general flux analysis due to higher availability.

Part 5: References

- Cambridge Isotope Laboratories. Fatty Acids and Lipids - Stable Isotope Standards.[1]
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Sources

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